

Spectroscopic Profile of Deoxybenzoin Oxime: A Technical Guide

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Compound of Interest

Compound Name: Deoxybenzoin oxime

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **Deoxybenzoin Oxime** ($C_{14}H_{13}NO$), a compound of interest in organic synthesis and medicinal chemistry. This document presents available Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with generalized experimental protocols.

Core Spectroscopic Data

The following sections summarize the key spectroscopic data for **Deoxybenzoin Oxime**, presented in a structured format for clarity and ease of comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique for determining the structure of organic compounds. The 1H and ^{13}C NMR data provide detailed information about the hydrogen and carbon framework of the **Deoxybenzoin Oxime** molecule.

1H NMR Spectrum

The proton NMR spectrum of **Deoxybenzoin Oxime** in chloroform-d ($CDCl_3$) exhibits distinct signals corresponding to the different types of protons in the molecule.

Assignment	Chemical Shift (δ) in ppm
-OH (oxime)	9.62
Aromatic Protons	7.61
Aromatic Protons	7.32
Aromatic Protons	7.25
Aromatic Protons	7.18
-CH ₂ - (benzyl)	4.22

Table 1: ¹H NMR chemical shifts for **Deoxybenzoin Oxime** in CDCl₃.[\[1\]](#)

¹³C NMR Spectrum

Experimental ¹³C NMR data for **Deoxybenzoin Oxime** is not readily available in the searched literature. Predicted spectra can be used as a preliminary guide but require experimental verification.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of an oxime typically shows characteristic absorption bands for the O-H and C=N bonds.

Vibrational Mode	Characteristic Absorption Range (cm ⁻¹)
O-H stretch (oxime)	3400 - 3100 (broad)
C-H stretch (aromatic)	3100 - 3000
C-H stretch (aliphatic)	3000 - 2850
C=N stretch (oxime)	1690 - 1640
C=C stretch (aromatic)	1600 - 1450

Table 2: General characteristic IR absorption ranges for functional groups present in **Deoxybenzoin Oxime**.^{[2][3]}

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions. The molecular weight of **Deoxybenzoin Oxime** is 211.26 g/mol.^[4] Electron ionization (EI) is a common method for analyzing organic molecules, which often results in fragmentation of the molecular ion. The fragmentation pattern provides valuable information about the structure of the molecule.

While a specific experimental mass spectrum with fragmentation for **Deoxybenzoin Oxime** was not found in the searched literature, general fragmentation patterns for oximes can be considered. Common fragmentation pathways for oximes under electron ionization can include alpha-cleavage and rearrangements.

Experimental Protocols

The following sections provide generalized experimental methodologies for the acquisition of spectroscopic data for organic compounds like **Deoxybenzoin Oxime**.

NMR Spectroscopy

Sample Preparation:

- A sample of approximately 5-10 mg for ^1H NMR or 10-30 mg for ^{13}C NMR is accurately weighed.
- The sample is dissolved in approximately 0.6 mL of a deuterated solvent (e.g., CDCl_3) in a clean, dry NMR tube.
- The solution is filtered if any solid particles are present to ensure homogeneity.

Instrumentation and Parameters:

- Instrument: A high-field NMR spectrometer (e.g., 300 MHz or higher).
- Nuclei: ^1H and ^{13}C .

- Internal Standard: Tetramethylsilane (TMS) is typically used as an internal reference ($\delta = 0.00$ ppm).
- Data Acquisition: Standard pulse sequences are used for both ^1H and ^{13}C NMR. For ^{13}C NMR, proton decoupling is typically employed to simplify the spectrum.

Infrared (IR) Spectroscopy

Sample Preparation (KBr Pellet Method):

- A small amount of the solid sample (1-2 mg) is ground to a fine powder using an agate mortar and pestle.
- Approximately 100-200 mg of dry potassium bromide (KBr) powder is added to the mortar.
- The sample and KBr are thoroughly mixed and ground together.
- The mixture is transferred to a pellet press and compressed under high pressure to form a transparent or translucent pellet.

Instrumentation and Parameters:

- Instrument: A Fourier-Transform Infrared (FTIR) spectrometer.
- Scan Range: Typically $4000\text{-}400\text{ cm}^{-1}$.
- Data Acquisition: A background spectrum of the empty sample compartment or a pure KBr pellet is recorded and subtracted from the sample spectrum.

Mass Spectrometry

Sample Introduction and Ionization (Electron Ionization - EI):

- A small amount of the sample is introduced into the mass spectrometer, often via a direct insertion probe or after separation by gas chromatography (GC).
- In the ion source, the sample molecules are bombarded with a beam of high-energy electrons (typically 70 eV).^[5]

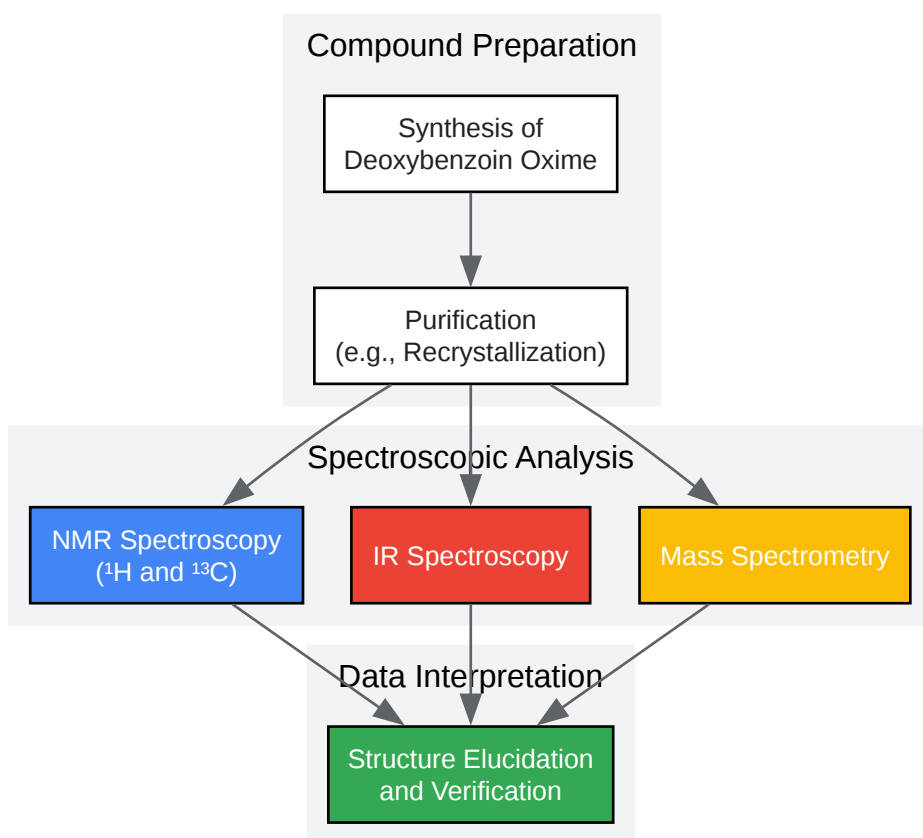
- This causes the molecules to ionize and fragment.

Mass Analysis:

- Instrument: A mass spectrometer (e.g., quadrupole, time-of-flight).
- Mass Range: Scanned over a range appropriate for the expected molecular weight and fragments (e.g., m/z 50-500).
- Data Acquisition: The instrument separates the ions based on their mass-to-charge ratio (m/z) and detects their abundance, generating a mass spectrum.

Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the spectroscopic analysis of a chemical compound like **Deoxybenzoin Oxime**.



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Caption: Workflow for the synthesis and spectroscopic characterization of **Deoxybenzoin Oxime**.

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